

9,9-Dimethylxanthene CAS number and properties

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Compound of Interest

Compound Name: 9,9-Dimethylxanthene

Cat. No.: B1361183

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An In-Depth Technical Guide to **9,9-Dimethylxanthene**: Properties, Synthesis, and Applications

Introduction

9,9-Dimethylxanthene, a heterocyclic organic compound, serves as a pivotal building block in synthetic and medicinal chemistry.^{[1][2]} Its rigid xanthene backbone, combined with the gem-dimethyl substitution at the C9 position, imparts unique structural and electronic properties that are highly sought after in the development of advanced materials and complex molecular architectures.^{[1][3]} This guide provides a comprehensive overview of **9,9-Dimethylxanthene**, including its core properties, a detailed synthesis protocol, and its significant applications in catalysis and materials science, with a focus on its relevance to drug discovery and development professionals.

Core Properties and Characterization

9,9-Dimethylxanthene is typically a white to light yellow crystalline solid.^[4] Its fundamental properties are crucial for its application in various synthetic procedures. The compound is identified by the CAS Number: 19814-75-6.^[5]

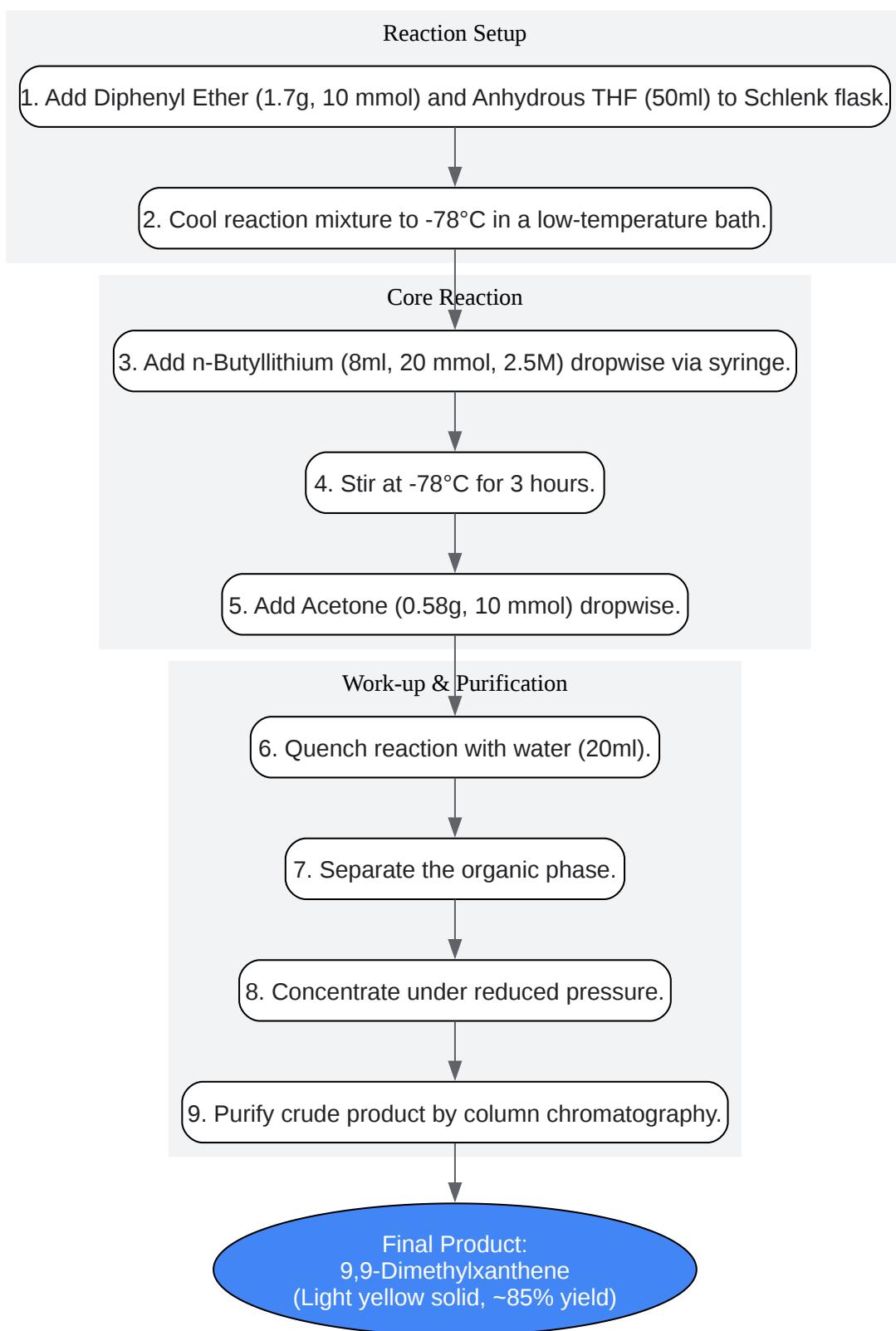
Physicochemical Data Summary

Property	Value	Source(s)
CAS Number	19814-75-6	[2] [5]
Molecular Formula	C ₁₅ H ₁₄ O	[5]
Molecular Weight	210.27 g/mol	[2] [5]
Appearance	Colorless needle-like crystals or white/light yellow crystalline powder	[4]
Melting Point	35-38 °C (lit.)	[6] [7]
Boiling Point	114-115 °C at 0.6 mmHg (lit.)	[6] [7]
Solubility	Insoluble in water; Soluble in organic solvents like benzene, toluene, and dichloromethane.	[7]
InChI Key	MTVNAPYHLASOSX- UHFFFAOYSA-N	[5] [6]
Canonical SMILES	CC1(C)c2ccccc2Oc3ccccc13	[5] [6]

Synthesis Protocol: A Mechanistic Approach

The preparation of **9,9-Dimethylxanthene** is commonly achieved through the reaction of diphenyl ether with n-butyllithium, followed by quenching with acetone.[\[8\]](#) This procedure leverages the ortho-directing nature of the ether group to facilitate selective lithiation.

Experimental Workflow Diagram



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Caption: Synthesis workflow for **9,9-Dimethylxanthene**.

Step-by-Step Methodology

- Reaction Setup: To a 100ml Schlenk flask under an inert atmosphere, add diphenyl ether (1.7g, 10 mmol) and 50ml of anhydrous tetrahydrofuran (THF).^[8] The use of a Schlenk flask and anhydrous solvent is critical to prevent quenching of the highly reactive organolithium reagent by atmospheric moisture or water.
- Cooling: Place the reaction flask in a low-temperature bath and cool the solution to -78°C (typically a dry ice/acetone bath).^[8] This low temperature is essential to control the exothermic lithiation reaction and prevent unwanted side reactions.
- Lithiation: Stir the solution and add n-butyllithium (8ml of a 2.5M solution, 20 mmol) dropwise using a syringe.^[8] The n-butyllithium acts as a strong base, deprotonating the diphenyl ether at the positions ortho to the oxygen atom.
- Reaction Time: Allow the reaction to stir at -78°C for 3 hours to ensure complete lithiation.^[8]
- Electrophilic Quench: Add acetone (0.58g, 10 mmol) dropwise to the reaction mixture. The lithiated intermediate acts as a nucleophile, attacking the electrophilic carbonyl carbon of acetone. A subsequent intramolecular cyclization yields the xanthene core.
- Quenching and Extraction: Add 20ml of water to quench any remaining organolithium species.^[8] Separate the organic phase.
- Purification: Concentrate the organic phase under reduced pressure. The resulting crude product is then purified by column chromatography to yield **9,9-Dimethylxanthene** as a light yellow solid with a typical yield of around 85%.^[8]
- Characterization: The structure of the final product is confirmed using ¹H-NMR and ¹³C-NMR spectroscopy.^{[8][9]}

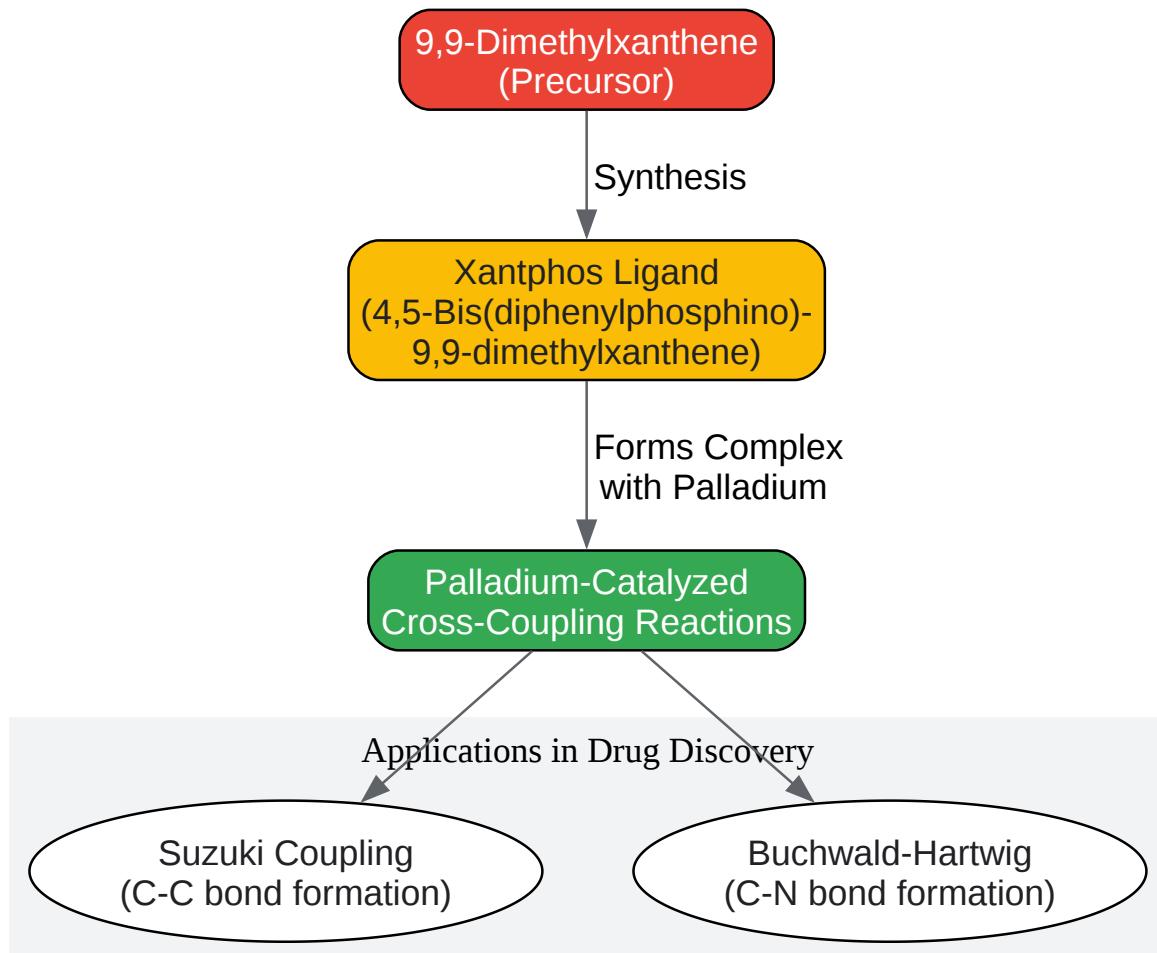
Key Applications in Research and Development

9,9-Dimethylxanthene is not merely a laboratory curiosity; it is a foundational scaffold for creating high-value chemical entities with broad applications.

Ligand Synthesis for Catalysis

The most prominent application of **9,9-Dimethylxanthene** is as a precursor to the widely used bidentate phosphine ligand, **4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene**, commonly known as Xantphos.[10][11][12]

- Causality: The xanthene backbone of Xantphos creates a large, well-defined "bite angle" for the two phosphorus atoms. This specific geometry is crucial for stabilizing catalytic metal centers (like palladium) and promoting efficient reductive elimination in cross-coupling reactions.
- Applications: Xantphos is a ligand of choice for palladium-catalyzed reactions such as Suzuki and Buchwald-Hartwig amination, which are fundamental transformations in pharmaceutical synthesis.[11][12]



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Caption: Role of **9,9-Dimethylxanthene** in catalysis.

Materials Science and Electronics

The rigid and fluorescent nature of the xanthene core makes **9,9-Dimethylxanthene** and its derivatives valuable in materials science.[3][13]

- Organic Light-Emitting Diodes (OLEDs): Its derivatives are used as organic light-emitting materials due to high fluorescence quantum yields.[13]
- Fluorescent Probes & Sensors: The compound serves as a building block for developing fluorescent probes used in biological imaging and chemical sensors for detecting specific analytes.[13][14]

Medicinal Chemistry Scaffold

Xanthene derivatives exhibit a wide spectrum of biological activities, including antimicrobial, antiviral, and anti-inflammatory properties.[15][16][17] The **9,9-dimethylxanthene** scaffold provides a structurally rigid and synthetically versatile starting point for developing novel therapeutic agents.[1][15] Researchers have used this core to create compounds evaluated for antimalarial and bronchodilator effects.[15]

Safety and Handling

While **9,9-Dimethylxanthene** does not have reports of acute toxicity under normal operating conditions, standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye protection to avoid contact with skin and eyes.
- Handling: Handle in a well-ventilated area to avoid inhaling dust.
- Storage: Store in a cool, dry place away from incompatible materials.

Conclusion

9,9-Dimethylxanthene is a versatile and indispensable chemical building block. Its well-defined properties and straightforward synthesis make it accessible, while its rigid framework

provides the foundation for high-performance ligands like Xantphos, advanced electronic materials, and novel pharmaceutical candidates. For researchers in drug development, a thorough understanding of this compound's chemistry and applications is key to leveraging its full potential in constructing the complex molecular architectures required for next-generation therapeutics.

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